

Safety and hazard information for cyclopentyl benzoate

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Compound of Interest

Compound Name: Cyclopentyl benzoate

Cat. No.: B1594726

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An In-depth Technical Guide to the Safety and Hazard Information for **Cyclopentyl Benzoate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and should not be used as the sole basis for risk assessment. Always consult the official SDS and conduct a thorough risk assessment before handling this chemical.

Executive Summary

Cyclopentyl benzoate is a benzoate ester with the chemical formula $C_{12}H_{14}O_2$. This guide provides a detailed overview of its known safety and hazard information, compiled from various scientific and regulatory sources. The primary identified hazard is acute oral toxicity. This document summarizes key toxicological data, outlines relevant experimental protocols based on international guidelines, and provides recommendations for safe handling, storage, and disposal.

Chemical and Physical Properties


A summary of the key physical and chemical properties of **cyclopentyl benzoate** is presented in Table 1. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ O ₂	PubChem[1]
Molecular Weight	190.24 g/mol	PubChem[1]
CAS Number	32651-38-0	PubChem[1]
Appearance	Not explicitly stated, but likely a liquid	N/A
Boiling Point	276.5 °C at 760 mmHg	Guidechem
Flash Point	123.3 °C	Guidechem
Density	1.09 g/cm ³	Guidechem
Refractive Index	1.537	Guidechem
LogP	2.786	Guidechem[2]
Topological Polar Surface Area	26.3 Å ²	PubChem[1]

Hazard Identification and GHS Classification

Cyclopentyl benzoate has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazard identified is acute oral toxicity.

GHS Classification Summary

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	 alt text	Warning

Source: PubChem[3], Guidechem[4]

Precautionary Statements:[5]

- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

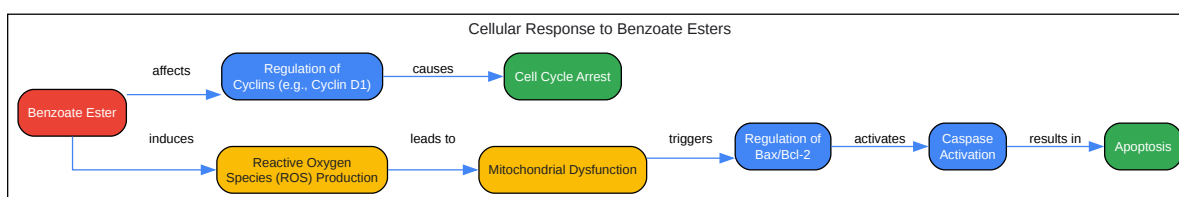
Toxicological Information

The primary toxicological concern for **cyclopentyl benzoate** is its acute oral toxicity.[3][4] While specific studies on **cyclopentyl benzoate** are not readily available in the public domain, the GHS classification indicates that it is harmful if ingested.

General Mechanisms of Benzoate Ester-Induced Cytotoxicity

Studies on various benzoate esters suggest that their toxicity is often mediated through the induction of apoptosis (programmed cell death) and cell cycle arrest.[1] These processes can be triggered by oxidative stress and mitochondrial dysfunction.[1]

Below is a generalized signaling pathway for benzoate ester-induced cytotoxicity.



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Generalized signaling pathway for benzoate ester-induced cytotoxicity.

Experimental Protocols

While specific experimental reports for **cyclopentyl benzoate** were not found, this section details the standard methodologies for key toxicological assessments based on OECD guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is a stepwise procedure using a small number of animals to classify a substance for its acute oral toxicity.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Objective: To determine the acute oral toxicity of a substance and to classify it according to the GHS.

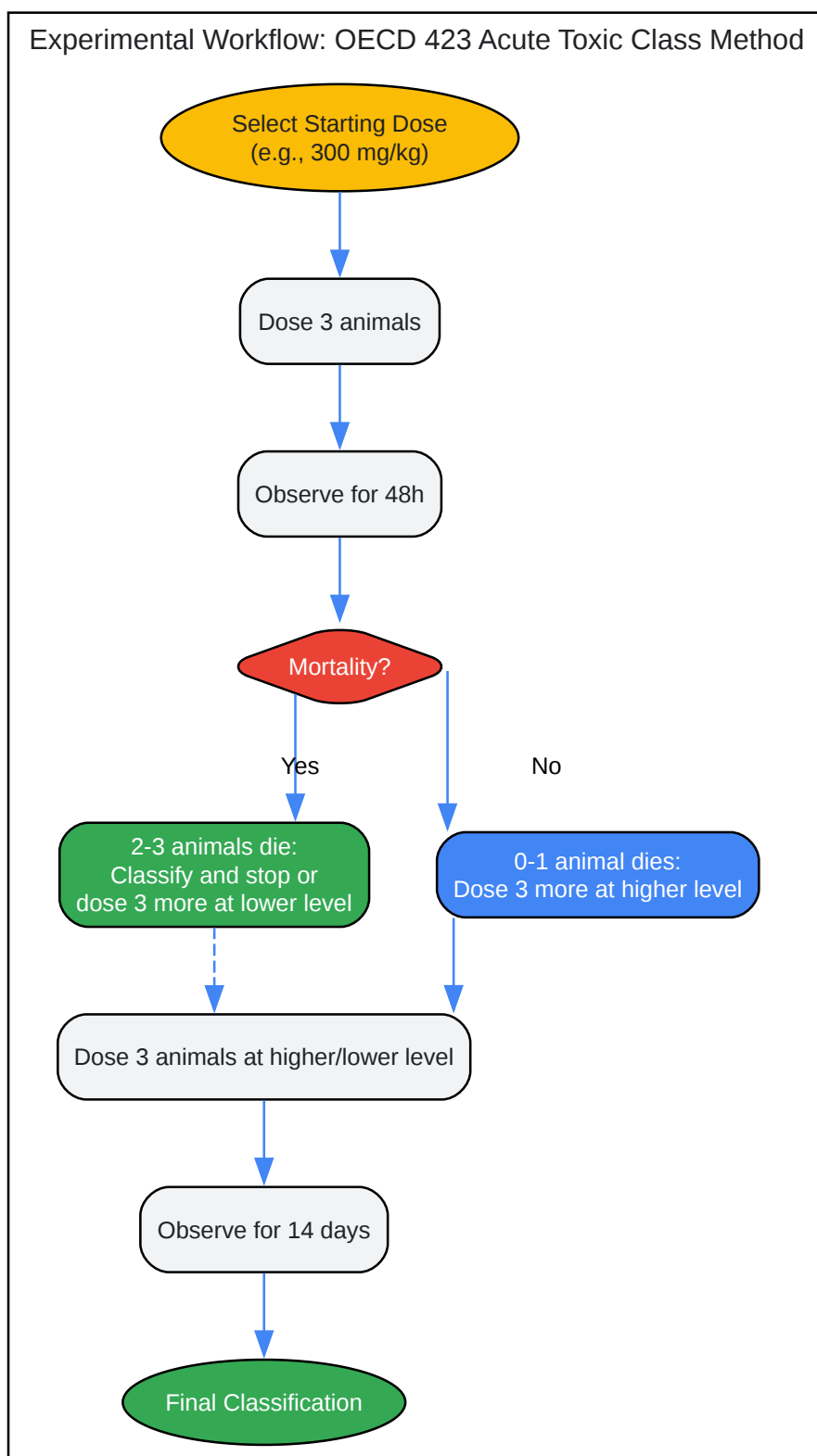
Principle: A stepwise procedure is used with a few animals of a single sex per step.[\[5\]](#) The outcome of each step (mortality or survival) determines the next step: either dosing at a higher or lower fixed dose level or stopping the test.[\[5\]](#)

Methodology:

- Animal Selection: Healthy, young adult rodents (usually rats, preferably females) are used.[\[10\]](#)
- Housing and Feeding: Animals are housed in appropriate conditions with controlled temperature and humidity.[\[10\]](#) They are fasted overnight before dosing.[\[10\]](#)
- Dose Preparation and Administration: The test substance is typically administered orally by gavage.[\[10\]](#) The starting dose is selected from one of four fixed levels: 5, 50, 300, and 2000 mg/kg body weight.[\[5\]](#)
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[\[5\]](#)[\[10\]](#)
- Procedure: The test proceeds in a stepwise manner as illustrated in the workflow diagram below. The number of animals that die or show signs of severe toxicity within a specified

period determines the subsequent steps.[\[5\]](#)

- Data Analysis: The results are used to classify the substance into one of the GHS acute toxicity categories.



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Workflow for the OECD 423 Acute Toxic Class Method.

Dermal and Eye Irritation Testing

Standardized tests are available to assess the potential of a substance to cause skin and eye irritation.

- Acute Dermal Irritation/Corrosion (OECD 404): This test involves applying the substance to the shaved skin of an animal (typically a rabbit) and observing for signs of irritation such as erythema and edema over a period of time.[\[11\]](#)
- Acute Eye Irritation/Corrosion (OECD 405): The substance is applied to one eye of an animal (usually a rabbit), with the other eye serving as a control.[\[12\]](#) The eyes are then examined for effects on the cornea, iris, and conjunctiva.[\[12\]](#)
- In Vitro Alternatives: Several validated in vitro methods using reconstructed human epidermis or cornea-like epithelium models are available and are the preferred methods to reduce animal testing (e.g., OECD 439 for skin irritation and OECD 492 for eye irritation).[\[2\]](#)[\[11\]](#)[\[13\]](#)

Safe Handling and Personal Protective Equipment (PPE)

Given the identified hazards, appropriate safety measures should be in place when handling **cyclopentyl benzoate**.

Exposure Control	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood. [14]
Eye/Face Protection	Wear chemical safety goggles or a face shield. [14]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. [14]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge. [14]
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. [14]

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Measures
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[5]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[15]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[15]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[15]

Storage and Disposal

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[14] Keep away from incompatible materials such as strong oxidizing agents.[14]

Disposal: Dispose of waste and contaminated materials in accordance with local, regional, and national regulations.[5] Do not allow to enter drains or waterways.

Stability and Reactivity

- **Chemical Stability:** Stable under normal storage conditions.[14]
- **Incompatible Materials:** Strong oxidizing agents.[14]
- **Hazardous Decomposition Products:** Carbon monoxide and carbon dioxide may be formed during combustion.[14]

Ecological Information

Specific data on the environmental fate and ecotoxicity of **cyclopentyl benzoate** are limited. As a general precaution, releases to the environment should be avoided. Benzoate compounds can be harmful to aquatic organisms.

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